

Quinine Sulfate Dihydrate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Quinine sulfate dihydrate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **quinine sulfate dihydrate**, a critical compound in pharmaceutical development and various research applications. This document outlines its fundamental chemical and physical properties, analytical methodologies for its quantification, and a summary of its key applications.

Core Chemical Identity

Quinine sulfate dihydrate is the hydrated sulfate salt of quinine, an alkaloid originally isolated from the bark of the Cinchona tree. It is formed from two molecules of quinine and one molecule of sulfuric acid, crystallizing with two molecules of water. This 2:1 stoichiometry is crucial for accurate molecular weight and quantitative analyses.

The chemical structure of quinine features a quinoline and a quinuclidine ring system, with three stereocenters, rendering it optically active. The dihydrate form is the most common commercially available and pharmaceutically utilized form of quinine sulfate.

Molecular Formula and Weight

The correct molecular formula and weight are essential for stoichiometric calculations in research and manufacturing. The generally accepted values are presented below.

Parameter	Value	Reference
Molecular Formula	$(C_{20}H_{24}N_2O_2)_2 \cdot H_2SO_4 \cdot 2H_2O$	
Molecular Weight	782.94 g/mol	[1]
CAS Number	6119-70-6	[1] [2]

It is important to note that various representations of the formula exist, such as $C_{40}H_{54}N_4O_{10}S$, which combines the atoms but can be misleading regarding the salt and hydrate structure.[\[1\]](#) For clarity and accuracy, the explicitly hydrated salt formula is recommended.

Chemical Structure

The structural representation of **quinine sulfate dihydrate** is critical for understanding its chemical reactivity and interactions.

Caption: Chemical structure of **quinine sulfate dihydrate**.

Physicochemical Properties

A thorough understanding of the physicochemical properties of **quinine sulfate dihydrate** is fundamental for its handling, formulation, and analytical characterization.

Property	Value	Reference
Appearance	White to off-white crystalline powder or fine, colorless needles.	[3] [4]
Odor	Odorless	[4]
Taste	Persistently very bitter	[3]
Melting Point	~225 °C (decomposes)	[2] [4]
Solubility in Water	Slightly soluble (0.12 g/100 mL at 20 °C)	[2]
Solubility in Ethanol	Slightly soluble at 25 °C, soluble at 80 °C	[5]
Solubility in Chloroform/Ethanol (2:1)	Soluble	[2]
Specific Optical Rotation	-235° to -245° (c=2, 0.1 M HCl)	[6]
pH (saturated solution)	Neutral or alkaline to litmus	[3]
Stability	Darkens on exposure to light.	[3]

Experimental Protocols

Accurate and reproducible quantification of **quinine sulfate dihydrate** is paramount in research and quality control. High-Performance Liquid Chromatography (HPLC) and titration are commonly employed methods.

High-Performance Liquid Chromatography (HPLC) Method for Quantification

This protocol is adapted from established methods for the analysis of quinine sulfate in pharmaceutical dosage forms.[\[7\]](#)[\[8\]](#)[\[9\]](#)

Objective: To determine the concentration of quinine sulfate in a sample.

Instrumentation:

- HPLC system with UV detector
- C18 reversed-phase column (e.g., 4.6 x 250 mm, 5 µm)

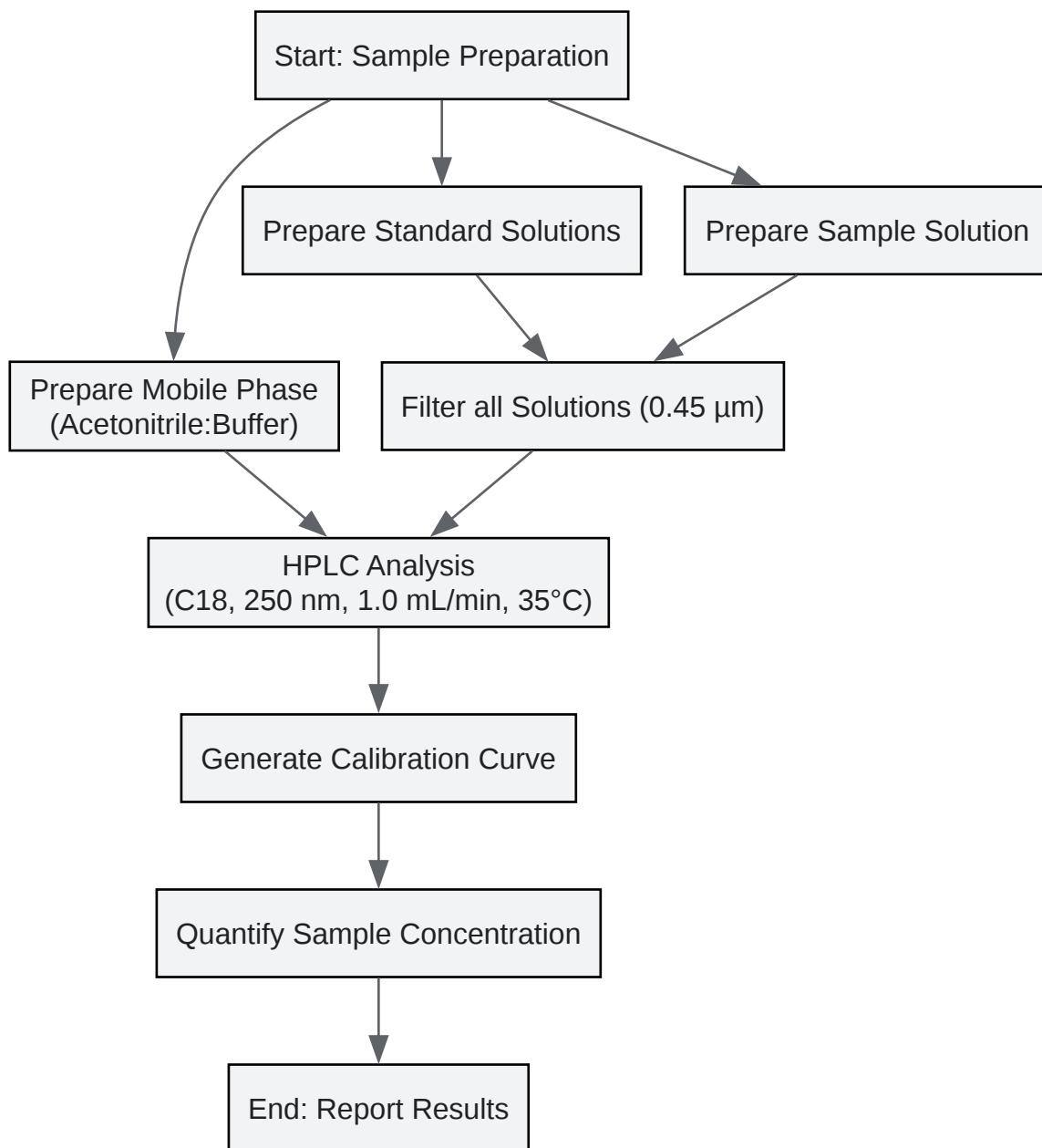
Reagents:

- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Potassium dihydrogen phosphate
- Phosphoric acid
- Water (HPLC grade)
- **Quinine sulfate dihydrate** reference standard

Procedure:

- Mobile Phase Preparation: Prepare a phosphate buffer by dissolving 6.8 g of potassium dihydrogen phosphate in 1000 mL of water and adjusting the pH to 4.0 with phosphoric acid. The mobile phase consists of a 10:90 (v/v) mixture of acetonitrile and the phosphate buffer. [\[10\]](#)
- Standard Solution Preparation: Accurately weigh a known amount of **quinine sulfate dihydrate** reference standard and dissolve it in the mobile phase to prepare a stock solution. Prepare a series of working standard solutions by diluting the stock solution with the mobile phase to concentrations ranging from 0.4 mg/mL to 2.0 mg/mL. [\[10\]](#)
- Sample Preparation: For solid samples, accurately weigh and dissolve in the mobile phase. For liquid samples, dilute as necessary with the mobile phase. Filter all solutions through a 0.45 µm filter before injection.
- Chromatographic Conditions:

- Column: C18 reversed-phase
- Mobile Phase: Acetonitrile:Phosphate buffer (pH 4.0) (10:90)[10]
- Flow Rate: 1.0 mL/min[10]
- Column Temperature: 35 °C[10]
- Detection Wavelength: 250 nm[10]
- Injection Volume: 20 µL
- Analysis: Inject the standard and sample solutions into the HPLC system.
- Quantification: Construct a calibration curve by plotting the peak area of the quinine sulfate standards against their known concentrations. Determine the concentration of quinine sulfate in the sample by interpolating its peak area on the calibration curve.



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Caption: HPLC experimental workflow.

Titrimetric Analysis

A non-aqueous titration can be employed for the determination of quinine sulfate.[11][12]

Objective: To determine the purity of a quinine sulfate sample.

Principle: The sulfate is precipitated with barium perchlorate, and the liberated quinine base is titrated with a standardized solution of perchloric acid in a non-aqueous solvent.

Reagents:

- **Quinine sulfate dihydrate** sample
- Barium perchlorate solution in acetic acid
- Perchloric acid (0.1 N in acetic acid)
- Anhydrous acetic acid-dioxane mixture (1:2)
- Crystal Violet indicator

Procedure:

- Accurately weigh the quinine sulfate sample.
- Dissolve the sample in the acetic acid-dioxane mixture.
- Add an excess of barium perchlorate solution to precipitate the sulfate.
- Add a few drops of Crystal Violet indicator.
- Titrate the solution with 0.1 N perchloric acid until the endpoint is reached (a color change from violet to blue-green).
- Perform a blank titration and make any necessary corrections.
- Calculate the percentage purity of the quinine sulfate.

Applications in Research and Development

Quinine sulfate dihydrate is a versatile compound with a long history of use in medicine and continues to be a valuable tool in scientific research.

- Antimalarial Drug: It is a well-established treatment for malaria, particularly effective against *Plasmodium falciparum*.[\[13\]](#)

- Ion Channel Research: Quinine acts as a potassium channel blocker and is used to study the function of these channels in various physiological processes.[14]
- Fluorescence Standard: Quinine sulfate is a widely used fluorescence standard due to its high and stable quantum yield in acidic solutions.[15]
- Bittering Agent: It is used in the food and beverage industry as a bittering agent, most notably in tonic water.[13]
- Muscle Relaxant: It has applications in the treatment of nocturnal leg cramps.[16]

Safety and Handling

Quinine sulfate dihydrate should be handled with care in a laboratory setting. It is harmful if swallowed or inhaled and can cause skin and eye irritation. It is also a light-sensitive compound and should be stored in a tightly sealed, light-resistant container. For detailed safety information, refer to the Material Safety Data Sheet (MSDS).

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